

Application Notes and Protocols for Paquinimod In Vivo Dosage in Mouse Models

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Paquinimod

Cat. No.: B609837

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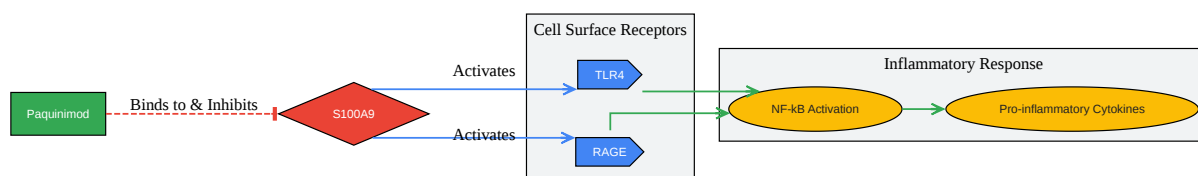
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the in vivo administration of **Paquinimod** in various mouse models of inflammatory and autoimmune diseases. The information is compiled from multiple preclinical studies to guide researchers in designing and executing their own experiments.

Overview and Mechanism of Action

Paquinimod (ABR-215757) is an orally active immunomodulatory compound belonging to the quinoline-3-carboxamide class. Its primary mechanism of action involves binding to the S100A9 protein, which prevents its interaction with key receptors such as Toll-like receptor 4 (TLR4) and the Receptor for Advanced Glycation Endproducts (RAGE)[1]. This inhibition disrupts downstream inflammatory signaling pathways, making **Paquinimod** a therapeutic candidate for a range of autoimmune and inflammatory conditions. Efficacy has been demonstrated in several mouse models, including those for systemic lupus erythematosus (SLE), type 1 diabetes (T1D), liver fibrosis, and systemic sclerosis[1][2][3][4].

Signaling Pathway of Paquinimod



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Caption: **Paquinimod** inhibits S100A9, preventing TLR4/RAGE activation.

Quantitative Data Summary: Paquinimod Dosage in Mouse Models

The following tables summarize the dosages and administration details of **Paquinimod** used in various preclinical mouse models. The most common route of administration is oral, via drinking water, which allows for continuous drug exposure.

Mouse Model	Disease Model	Paquinimod Dosage (mg/kg/day)	Administration Route	Key Findings
MRL-lpr/lpr	Systemic Lupus Erythematosus (SLE)	0.04, 0.2	Drinking Water	Dose-dependent inhibition of disease progression, comparable to prednisolone.[5] [6]
NOD (Non-obese diabetic)	Type 1 Diabetes (T1D)	0.04, 0.2, 1, 5	Drinking Water	Dose-dependent reduction in diabetes incidence and delayed onset.[2] [7]
N-IF (NOD-Inflammation Fibrosis)	Liver Fibrosis	Not specified, administered in drinking water	Drinking Water	Reduced liver inflammation and regression of fibrosis.[3]
C57BL/6	Neutrophilic Asthma	0.1, 1, 10, 25	Drinking Water	Significant reduction in airway inflammation at doses >1 mg/kg/day.[6]
Tsk-1 (Tight skin 1)	Systemic Sclerosis	5, 25	Drinking Water	Reduction in skin thickness, myofibroblasts, and hydroxyproline content.[4]
C57BL/6	Immune-mediated	0.5, 25	Drinking Water	No significant prevention of

	Glomerulonephritis			immune-mediated glomerulonephritis.[8]
C57BL/6	Bleomycin-induced Pulmonary Fibrosis	10 (intraperitoneal)	Intraperitoneal Injection	Ameliorated fibrotic pathological changes in the lungs.[9]

Experimental Protocols

Preparation of Paquinimod Solution for Oral Administration

Objective: To prepare a stock solution of **Paquinimod** for administration in the drinking water of mice.

Materials:

- **Paquinimod** powder
- Vehicle (e.g., sterile water)
- Standard mouse drinking bottles
- Scale
- Magnetic stirrer and stir bar
- pH meter (optional)

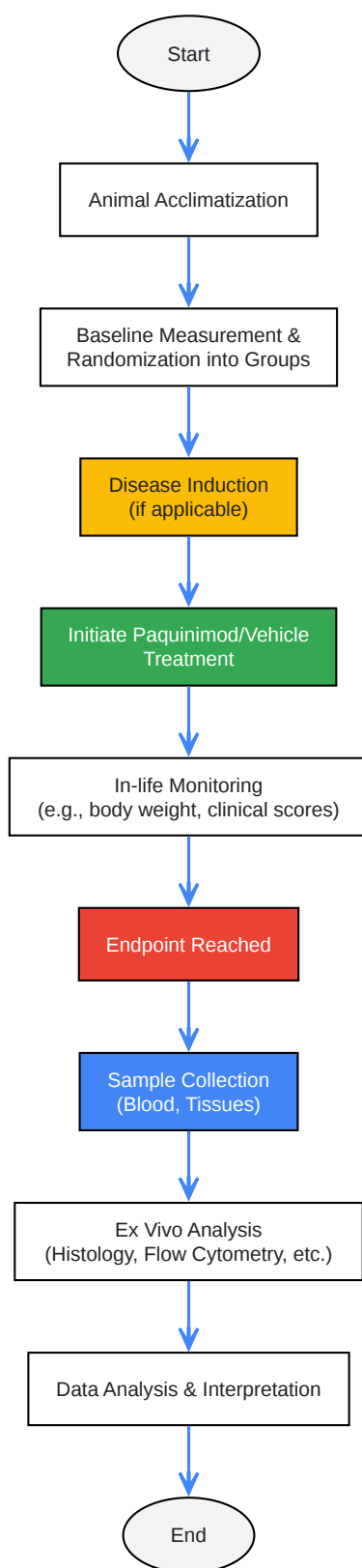
Procedure:

- Calculate the required concentration:

- Determine the average daily water consumption of the mouse strain being used (typically 3-5 mL/day for an adult mouse).
- Determine the average body weight of the mice.
- Use the following formula to calculate the concentration of **Paquinimod** in the drinking water:
 - $\text{Concentration (mg/mL)} = (\text{Desired Dose (mg/kg/day)} * \text{Average Body Weight (kg)}) / \text{Average Daily Water Intake (mL/day)}$
- Dissolution:
 - Weigh the required amount of **Paquinimod** powder.
 - Add the powder to the appropriate volume of drinking water in a sterile container.
 - Stir the solution using a magnetic stirrer until the **Paquinimod** is completely dissolved. **Paquinimod** is generally water-soluble.
- pH Adjustment (if necessary):
 - Check the pH of the final solution. If it deviates significantly from neutral (pH 7.0-7.4), adjust as needed to ensure palatability and stability.
- Administration:
 - Transfer the **Paquinimod**-containing water to the drinking bottles.
 - Replace the drinking water in the mouse cages with the **Paquinimod** solution.
 - Prepare fresh solution at least once a week, or more frequently if stability is a concern. Monitor for any precipitation.
- Monitoring:
 - Measure the volume of water consumed per cage daily or every few days to monitor the actual dose being administered and adjust the concentration if necessary.

General In Vivo Experimental Workflow

Objective: To provide a general workflow for conducting an in vivo study with **Paquinimod** in a mouse model of disease.



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Caption: Generalized workflow for in vivo **Paquinimod** studies in mice.

Protocol:

- **Animal Acclimatization:** Upon arrival, allow mice to acclimatize to the facility for at least one week before the start of the experiment.
- **Baseline Measurements and Randomization:** Before disease induction or treatment, record baseline parameters such as body weight. Randomly assign mice to treatment groups (e.g., vehicle control, **Paquinimod** low dose, **Paquinimod** high dose).
- **Disease Induction (if applicable):** For models where the disease is induced (e.g., EAE, collagen-induced arthritis, bleomycin-induced fibrosis), follow the established protocol for disease induction. For spontaneous models (e.g., NOD, MRL-lpr), this step is omitted.
- **Treatment Administration:**
 - **Prophylactic Treatment:** Start **Paquinimod** administration before or at the time of disease induction/onset.
 - **Therapeutic Treatment:** Initiate **Paquinimod** treatment after the establishment of clinical signs of the disease.
 - Administer **Paquinimod** or vehicle control as described in Protocol 3.1.
- **In-life Monitoring:**
 - Monitor animal health daily.
 - Record body weights regularly (e.g., 2-3 times per week).
 - For specific disease models, perform regular clinical scoring (e.g., arthritis score, EAE clinical score, skin thickness measurements).
- **Endpoint and Sample Collection:**
 - At the predetermined experimental endpoint, euthanize the mice according to approved protocols.

- Collect blood via cardiac puncture for serum or plasma analysis (e.g., autoantibodies, cytokines).
- Harvest relevant tissues (e.g., spleen, lymph nodes, kidneys, skin, lungs) for further analysis.
- Ex Vivo Analysis:
 - Histology: Fix tissues in formalin and embed in paraffin for histological staining (e.g., H&E, Masson's trichrome) to assess inflammation and fibrosis.
 - Flow Cytometry: Prepare single-cell suspensions from lymphoid organs or infiltrated tissues to analyze immune cell populations.
 - Gene Expression Analysis: Isolate RNA from tissues for qPCR or RNA-sequencing.
 - Protein Analysis: Homogenize tissues to measure protein levels via ELISA or Western blot.

Concluding Remarks

The provided data and protocols offer a comprehensive guide for the in vivo use of **Paquinimod** in mouse models. The optimal dosage and treatment regimen can vary depending on the specific mouse model, disease severity, and experimental goals. It is therefore recommended to perform pilot studies to determine the most effective dose for a particular application. Researchers should always adhere to institutional guidelines for animal care and use.

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- To cite this document: BenchChem. [Application Notes and Protocols for Paquinimod In Vivo Dosage in Mouse Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609837#paquinimod-in-vivo-dosage-for-mouse-models]

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